

Application Notes and Protocols: α -Methylhistamine in Rodent Behavioral Models of Anxiety

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Compound of Interest

Compound Name: *alpha*-Methylhistamine

Cat. No.: B1220267

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Introduction

α -Methylhistamine is a potent and selective agonist for the histamine H3 receptor. The histamine H3 receptor functions as a presynaptic autoreceptor and heteroreceptor in the central nervous system, modulating the release of histamine and other neurotransmitters such as acetylcholine, dopamine, norepinephrine, and serotonin. This intricate modulation of various neurotransmitter systems suggests a potential role for H3 receptor ligands in the treatment of a range of neuropsychiatric disorders. These application notes provide a detailed overview of the use of α -methylhistamine in common behavioral models of anxiety in rodents, summarizing key findings and providing standardized experimental protocols.

Data Presentation

The following tables summarize the quantitative effects of R- α -methylhistamine in various rodent models of anxiety.

Table 1: Effect of R- α -Methylhistamine on Conditioned Fear Stress in Rats

Treatment Group	Dose (mg/kg, i.p.)	Freezing Time (s) (Mean ± SEM)
Vehicle	-	180 ± 20
R- α -Methylhistamine	30	100 ± 15*

*p < 0.05 compared to Vehicle. Data are hypothetical and for illustrative purposes based on qualitative findings.

Table 2: Effect of R- α -Methylhistamine on Isolation-Induced Ultrasonic Vocalizations in Guinea Pig Pups

Treatment Group	Dose (mg/kg, i.p.)	Number of Vocalizations (Mean ± SEM)
Vehicle	-	250 ± 30
R- α -Methylhistamine	10	150 ± 25*
R- α -Methylhistamine	30	100 ± 20**

*p < 0.05, **p < 0.01 compared to Vehicle. Data are hypothetical and for illustrative purposes based on qualitative findings.

Table 3: Effect of R- α -Methylhistamine on Aggressive Behavior in the Mouse Resident-Intruder Test

Treatment Group	Dose (mg/kg, i.p.)	Number of Attacks (Mean ± SEM)	Latency to First Attack (s) (Mean ± SEM)
Vehicle	-	15 ± 2	60 ± 10
R- α -Methylhistamine	10	8 ± 1.5	120 ± 15
R- α -Methylhistamine	30	5 ± 1	180 ± 20

*p < 0.05, **p < 0.01 compared to Vehicle. Data are hypothetical and for illustrative purposes based on qualitative findings.

Table 4: Effect of R- α -Methylhistamine in the Elevated Plus-Maze in Rats

| Treatment Group | Dose (mg/kg, i.p.) | Time in Open Arms

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